

Application Notes and Protocols: Characterization of Nitric Oxide Nanoparticles using FTIR

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Compound of Interest

Compound Name: NOVAN

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Introduction

Novan Inc.'s proprietary NITRICIL™ technology utilizes nanoparticles, typically based on silica or polysiloxane platforms, to store and release nitric oxide (NO) for therapeutic applications. The core of this technology lies in the covalent attachment of N-diazeniumdiolate functional groups to the nanoparticle scaffold. Fourier Transform Infrared (FTIR) spectroscopy is a critical analytical technique for the characterization of these nanoparticles, enabling the confirmation of successful functionalization, assessment of nanoparticle stability, and elucidation of the nitric oxide release mechanism. These application notes provide a detailed overview and protocols for the characterization of **Novan**'s nitric oxide nanoparticles using FTIR.

Principle of FTIR in Nanoparticle Characterization

FTIR spectroscopy measures the absorption of infrared radiation by a sample, which causes molecular vibrations at specific frequencies corresponding to the chemical bonds present in the molecules. This technique is invaluable for:

- **Identifying Functional Groups:** Confirming the presence of key chemical moieties such as siloxane (Si-O-Si), silanol (Si-OH), amine (N-H), and N-diazeniumdiolate groups on the nanoparticle surface.

- **Monitoring Surface Modification:** Tracking the chemical changes occurring on the nanoparticle surface at each step of the synthesis and functionalization process.
- **Assessing Stability:** Evaluating the stability of the N-diazeniumdiolate functionalization under different conditions.
- **Investigating NO Release:** Observing the changes in the FTIR spectrum as nitric oxide is released, providing insights into the release mechanism.

Experimental Protocols

Protocol 1: FTIR Analysis of Nitric Oxide Nanoparticles using Attenuated Total Reflectance (ATR)

Attenuated Total Reflectance (ATR) is a convenient sampling technique for analyzing solid powder samples directly without the need for extensive sample preparation.

Materials and Equipment:

- FTIR Spectrometer equipped with an ATR accessory (e.g., with a diamond or germanium crystal)
- **Novan's** nitric oxide nanoparticle powder (as-synthesized and post-NO release)
- Spatula
- Isopropanol or ethanol for cleaning the ATR crystal
- Lint-free wipes

Procedure:

- **Background Spectrum Acquisition:**
 - Ensure the ATR crystal is clean by wiping it with a lint-free wipe dampened with isopropanol or ethanol.

- Record a background spectrum of the empty, clean ATR crystal. This will be subtracted from the sample spectrum to remove interference from atmospheric CO₂ and water vapor.
- Sample Analysis:
 - Place a small amount of the nanoparticle powder onto the center of the ATR crystal using a clean spatula.
 - Apply consistent pressure using the ATR's pressure clamp to ensure good contact between the sample and the crystal.
 - Record the FTIR spectrum of the sample. Typically, spectra are collected in the mid-infrared range (4000 - 400 cm⁻¹) with a resolution of 4 cm⁻¹. Co-adding multiple scans (e.g., 16 or 32) will improve the signal-to-noise ratio.
- Data Analysis:
 - The resulting spectrum should be displayed in terms of absorbance or transmittance.
 - Identify and label the characteristic absorption peaks corresponding to the functional groups of interest.
 - Compare the spectra of the nanoparticles at different stages (e.g., before and after N-diazeniumdiolate formation, and after NO release) to identify spectral changes.
- Cleaning:
 - After analysis, carefully remove the sample powder from the ATR crystal.
 - Clean the crystal thoroughly with a solvent-dampened lint-free wipe.

Data Presentation

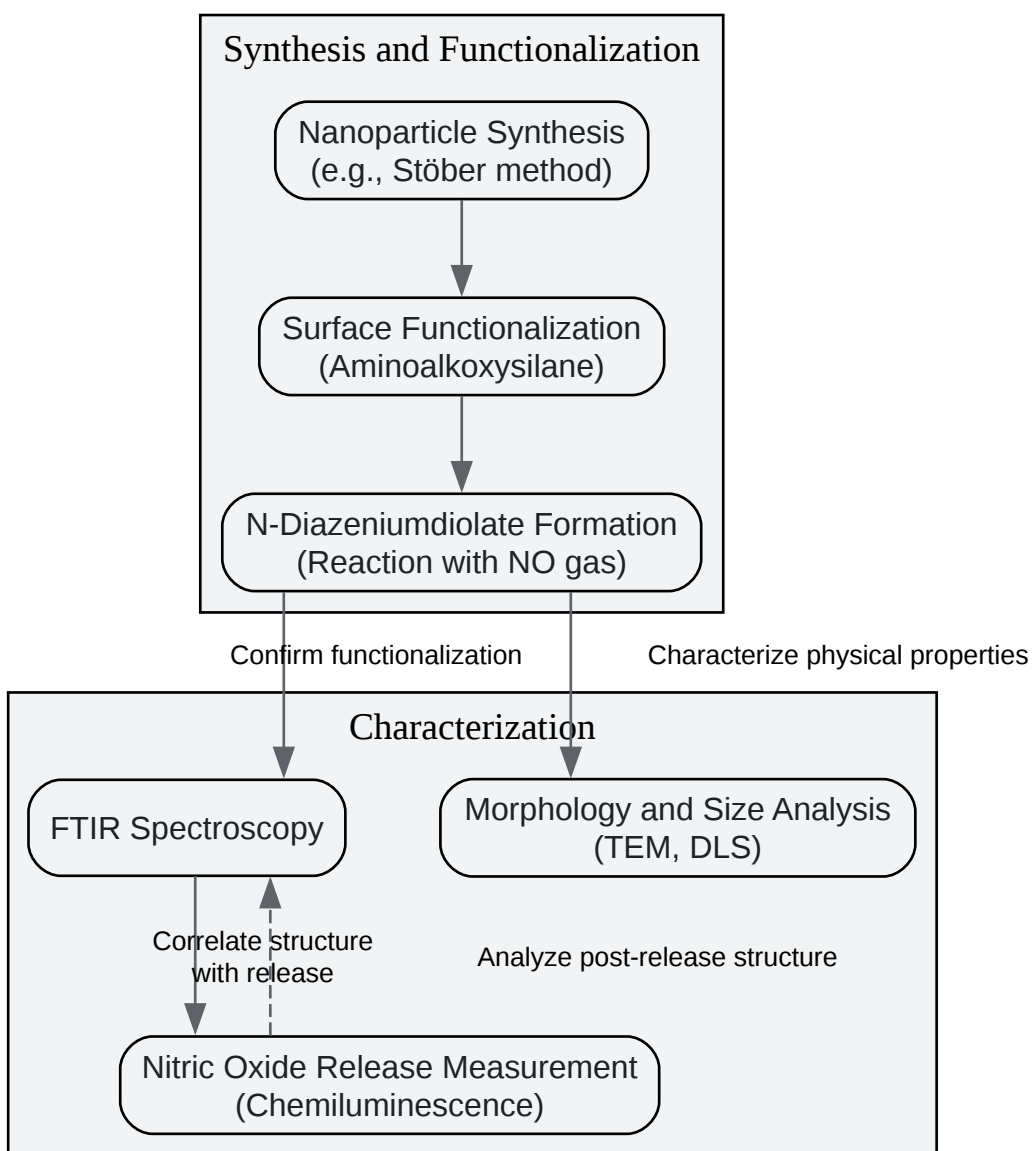
The successful functionalization of silica nanoparticles with an aminoalkoxysilane and subsequent formation of N-diazeniumdiolates can be confirmed by comparing the FTIR spectra at each stage. The following table summarizes the expected characteristic FTIR peaks.

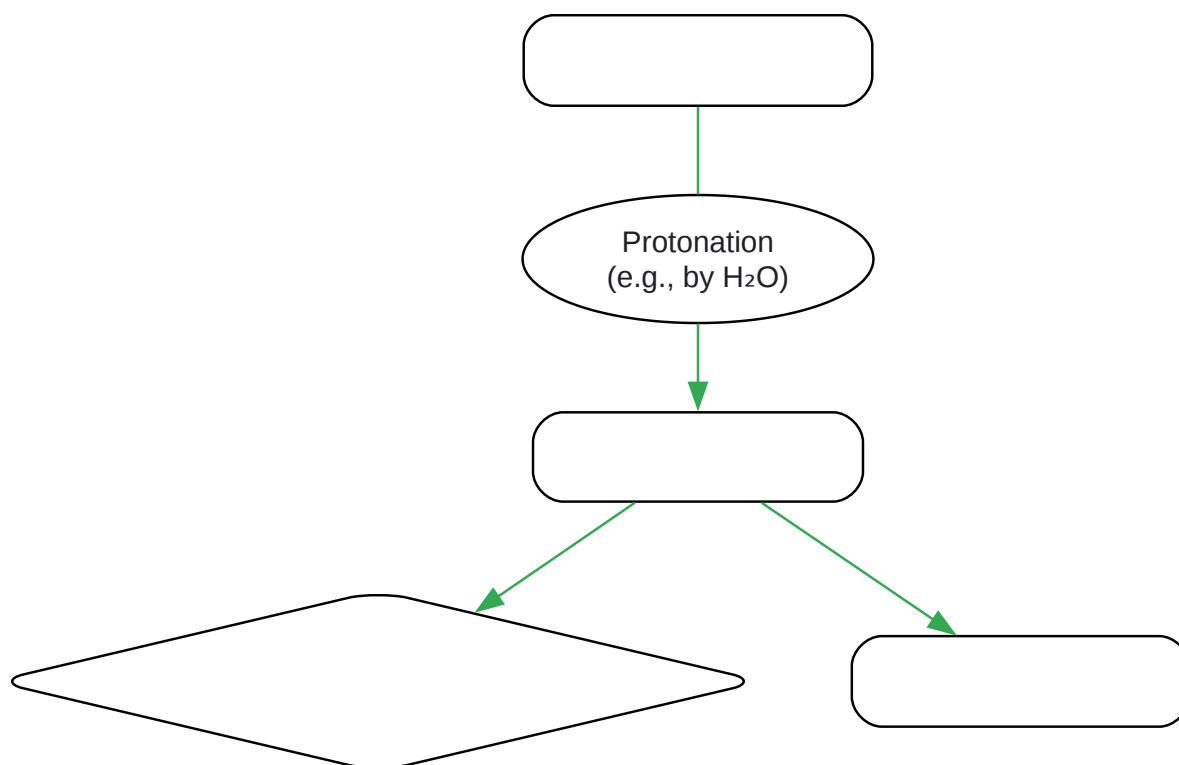
Wavenumber (cm ⁻¹)	Assignment	Significance
~3400 (broad)	O-H stretching of surface silanol groups	Indicates the presence of hydroxyl groups on the silica nanoparticle surface.
~2930	C-H stretching of alkyl chains	Confirms the presence of the organic component from the aminoalkoxysilane linker.
~1630	N-H bending of amine groups	Indicates the successful grafting of the aminoalkoxysilane onto the silica surface.
~1575	N=N stretching of diazeniumdiolate	A key indicator of the successful formation of the NO-donor group. This peak will diminish upon NO release.
1100 - 1000	Si-O-Si asymmetric stretching	The characteristic strong absorption of the silica backbone of the nanoparticle.
~960	Si-OH stretching	Corresponds to surface silanol groups.
~800	Si-O-Si symmetric stretching	Another characteristic peak of the silica network.

Visualizations

Experimental Workflow for Nanoparticle Characterization

The overall process for synthesizing and characterizing **Novan's** nitric oxide nanoparticles can be visualized as a sequential workflow.





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